

Measuring Carbon-13 Labeled Citric Acid in Tissues: A Guide for Researchers

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Compound of Interest

Compound Name: Citric acid-13C6

Cat. No.: B1628370

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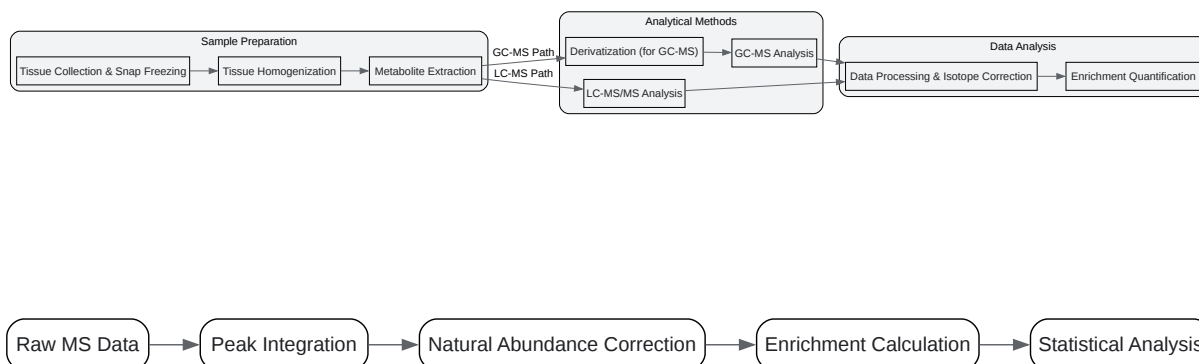
For researchers, scientists, and drug development professionals, the precise measurement of **Citric acid-13C6** enrichment in tissues is crucial for understanding metabolic pathways and the effects of therapeutic interventions. This document provides detailed application notes and protocols for the analysis of **Citric acid-13C6** enrichment in tissue samples using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).

Introduction to Stable Isotope Tracing

Stable isotope tracing is a powerful technique used to follow the metabolic fate of a labeled substrate, such as **Citric acid-13C6**, through biochemical pathways. By introducing a molecule enriched with a stable isotope like carbon-13 (^{13}C), researchers can track its incorporation into downstream metabolites. This provides valuable insights into the activity of metabolic pathways, such as the Krebs cycle (also known as the citric acid cycle), under various physiological and pathological conditions. The primary analytical methods for quantifying this enrichment are GC-MS and LC-MS, each with its own set of advantages and specific sample preparation requirements.

Experimental Workflow Overview

The general workflow for measuring **Citric acid-13C6** enrichment in tissues involves several key steps, from sample collection to data analysis. Proper execution of each step is critical for obtaining accurate and reproducible results.



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